

# An In-depth Technical Guide to the Physical Properties of Diethyl D-(-)-tartrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diethyl D-(-)-tartrate

Cat. No.: B1194093

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Diethyl D-(-)-tartrate**, a versatile chiral compound. The information is presented to support research, development, and quality control activities involving this important chemical intermediate.

## Core Physical and Chemical Properties

**Diethyl D-(-)-tartrate** is the diethyl ester of D-(-)-tartaric acid. It is a colorless to light yellow, clear, and thick oily liquid at room temperature.<sup>[1][2][3]</sup> Its chiral nature makes it a critical building block in asymmetric synthesis, particularly in the pharmaceutical and agrochemical industries for the creation of enantiomerically pure products.<sup>[1]</sup>

Property	Value	References
Synonyms	D-(-)-Tartaric acid diethyl ester, (-)-Diethyl D-tartrate	[1][4]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>6</sub>	[1][4]
Molecular Weight	206.19 g/mol	[1][4]
CAS Number	13811-71-7	[1][4]
Appearance	Colorless to light yellow clear liquid	[1]
Melting Point	17 °C	[1][5]
Boiling Point	280 °C (at 760 mmHg) 130 °C (at 8 mmHg) 162 °C (at 19 mmHg)	[1][4][5]
Density	1.205 g/mL at 20 °C 1.19-1.21 g/cm <sup>3</sup>	[1][4]
Refractive Index (n <sub>20/D</sub> )	1.446	[4]
Specific Rotation [α] <sub>20/D</sub>	-7.5° to -8.1° (neat)	
Flash Point	93 °C (closed cup)	
Solubility	Slightly soluble to insoluble in water; miscible in oil and alcohol.[6]	[6]

## Experimental Protocols

The following sections detail the methodologies for determining key physical properties of **Diethyl D-(-)-tartrate**.

### 1. Determination of Melting Point

The melting point is a critical indicator of purity for a solid compound. For **Diethyl D-(-)-tartrate**, which has a melting point of 17°C, this determination would need to be conducted under cooled

conditions.

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. A pure substance will have a sharp melting point range (typically 0.5-1°C), while impurities will broaden and depress the melting point.<sup>[7]</sup>

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar) with cooling capabilities
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- Sample Preparation: Ensure the **Diethyl D-(-)-tartrate** sample is solidified by cooling it below its melting point. The solidified sample should be a dry, fine powder. If necessary, grind the solid gently in a mortar and pestle.<sup>[8]</sup>
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample, trapping a small amount of the solid. Tap the sealed end of the tube on a hard surface to pack the sample into the bottom. The sample height should be approximately 2-3 mm.<sup>[9]</sup>
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus. Ensure the thermometer is correctly positioned to accurately measure the temperature of the block.<sup>[10]</sup>
- Initial Heating: Rapidly heat the sample to a temperature approximately 10-15°C below the expected melting point of 17°C.
- Fine Heating: Decrease the heating rate to 1-2°C per minute as the temperature approaches the expected melting point.<sup>[7]</sup>

- Observation and Recording: Observe the sample through the magnifying lens. Record the temperature at which the first droplet of liquid appears (the beginning of the melting range) and the temperature at which the last solid crystal melts (the end of the melting range).[9]
- Repeat: For accuracy, repeat the determination with a fresh sample, allowing the apparatus to cool sufficiently between measurements.[7]

## 2. Determination of Solubility

This protocol outlines a qualitative method for determining the solubility of **Diethyl D-(-)-tartrate** in various solvents.

Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. The solubility of a substance fundamentally depends on the physical and chemical properties of the solute and solvent as well as on temperature, pressure, and pH of the solution.

Apparatus:

- Test tubes and rack
- Graduated cylinders or pipettes
- Spatula or dropper
- Vortex mixer or stirring rods
- A selection of solvents (e.g., water, ethanol, diethyl ether, acetone)

Procedure:

- Solvent Measurement: In a clean, dry test tube, place a defined volume (e.g., 1 mL) of the desired solvent.[11]
- Solute Addition: Add a small, measured amount of **Diethyl D-(-)-tartrate** (e.g., 0.1 g or 0.1 mL) to the solvent.[11]

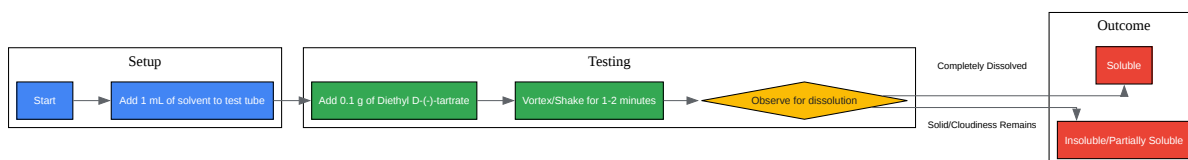
- **Mixing:** Vigorously shake or vortex the test tube for a set period (e.g., 1-2 minutes) to ensure thorough mixing.<sup>[11]</sup>
- **Observation:** Observe the solution. If the **Diethyl D-(-)-tartrate** has completely dissolved, it is soluble under these conditions. If solid particles or an immiscible liquid layer remains, it is considered insoluble or partially soluble.
- **Incremental Addition:** If the substance dissolves, continue to add small, measured increments of the solute, mixing thoroughly after each addition, until the solution becomes saturated (i.e., no more solute will dissolve). Record the total amount of solute that dissolved in the given volume of solvent.
- **Categorization:** Based on the observations, categorize the solubility as:
  - **Very Soluble:** Dissolves quickly and in large amounts.
  - **Soluble:** Dissolves completely.
  - **Slightly Soluble:** Only a small portion dissolves.
  - **Insoluble:** No apparent dissolution.

## Visual Representations of Experimental Workflows



[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. Diethyl D Tartrate - C<sub>8</sub>H<sub>14</sub>O<sub>6</sub>, Colorless To Light Yellow Liquid | Quality Assured Chemical Formulation Meeting Industry Standards at Best Price in Hyderabad | Emmennar Bio-tech Pvt. Ltd. [tradeindia.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. D-(-)-酒石酸二乙酯 ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 5. Diethyl tartrate - Wikipedia [en.wikipedia.org]
- 6. Diethyl tartrate | C<sub>8</sub>H<sub>14</sub>O<sub>6</sub> | CID 6993580 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chem.ucalgary.ca [chem.ucalgary.ca]
- 8. westlab.com [westlab.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 11. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Diethyl D-(-)-tartrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194093#what-are-the-physical-properties-of-diethyl-d-tartrate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)